

Safeguarding Your Research: A Comprehensive Guide to Handling N-Hydroxyglycine

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Compound of Interest

Compound Name: *N-Hydroxyglycine*

Cat. No.: *B154113*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **N-Hydroxyglycine**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Immediate Safety and Hazard Information

N-Hydroxyglycine is a compound that requires careful handling due to its potential hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to strict safety protocols is crucial to mitigate these risks.

Hazard Identification and GHS Classifications:

Hazard Statement	GHS Classification	Pictogram	Signal Word
H315: Causes skin irritation	Skin Irritation (Category 2)	Warning	
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	Warning	
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	Warning	

Source: PubChem CID 19070[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **N-Hydroxyglycine**. The following equipment is mandatory to prevent exposure.

PPE Category	Item	Standard/Specification	Purpose
Eye Protection	Safety goggles or glasses with side-shields	EN 166 (EU) or OSHA 29 CFR 1910.133	To protect eyes from splashes and dust.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	EN 374	To prevent skin contact.[4][5]
Body Protection	Laboratory coat or chemical-resistant clothing	N/A	To protect skin from accidental spills.[4][6]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	NIOSH/MSHA or EN 149	Recommended when engineering controls are insufficient or during large-scale operations to prevent respiratory irritation.[3][6]

Operational Plan for Handling N-Hydroxyglycine

A systematic approach to handling **N-Hydroxyglycine** from receipt to disposal is critical for laboratory safety.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is properly labeled.
- Wear appropriate PPE (gloves and eye protection) during inspection.

2. Storage:

- Store in a cool, dry, and well-ventilated area.[6][7]

- Keep the container tightly closed to prevent contamination and exposure to moisture.[\[3\]](#)[\[7\]](#)
- Store away from incompatible substances such as strong oxidizing agents.[\[7\]](#)[\[8\]](#)

3. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a laboratory fume hood.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)[\[8\]](#)
- Use dedicated utensils and equipment.
- Wash hands thoroughly after handling, even if gloves were worn.[\[9\]](#)
- Avoid eating, drinking, or smoking in the handling area.[\[10\]](#)

4. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- Ensure adequate ventilation.[\[3\]](#)
- Wearing full PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[6\]](#)[\[7\]](#)
- Clean the spill area thoroughly.
- Do not allow the product to enter drains.[\[8\]](#)[\[9\]](#)

5. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation persists.[\[2\]](#)[\[7\]](#)

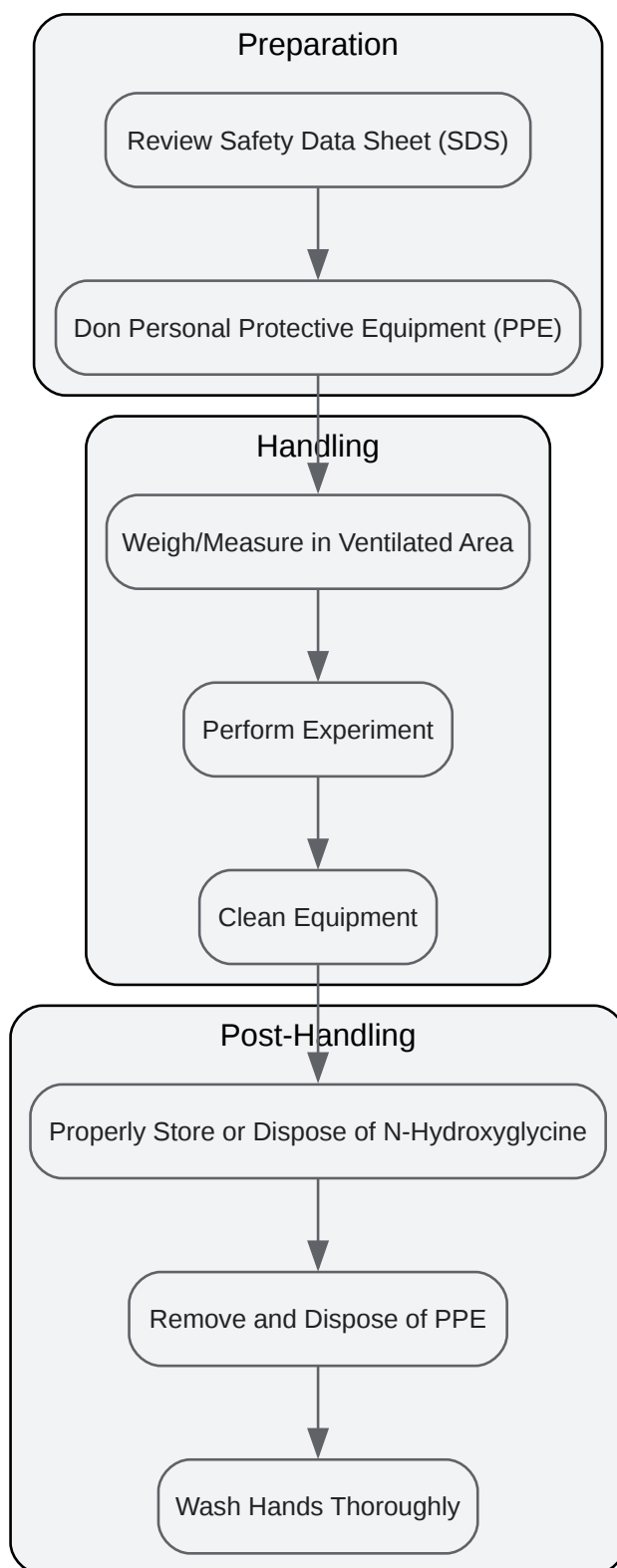
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[7\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek medical attention.[\[6\]](#)[\[7\]](#)

6. Disposal Plan:

- Dispose of **N-Hydroxyglycine** and any contaminated materials as hazardous waste.
- All disposal must be in accordance with local, state, and federal regulations.
- Use a licensed professional waste disposal service.[\[6\]](#) Do not dispose of down the drain.[\[8\]](#)[\[9\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **N-Hydroxyglycine** in a laboratory setting.



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Caption: Workflow for the Safe Handling of **N-Hydroxyglycine**.

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